

# Hexafluoroacetone: A Comprehensive Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **Hexafluoroacetone**

Cat. No.: **B1148349**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

**Hexafluoroacetone** (HFA) is a colorless, non-flammable, and highly reactive gas with a musty odor.<sup>[1][2]</sup> It is a crucial building block in the synthesis of various specialty chemicals, including pharmaceuticals, solvents, and polymers.<sup>[3][4]</sup> However, its high reactivity and toxicity necessitate stringent safety and handling protocols to minimize risks to laboratory personnel and the environment. This technical guide provides an in-depth overview of the safety precautions, handling procedures, and emergency responses associated with **Hexafluoroacetone**.

## Physicochemical and Toxicological Properties

A thorough understanding of the physical, chemical, and toxicological properties of **Hexafluoroacetone** is fundamental to its safe handling.

## Physical and Chemical Properties

**Hexafluoroacetone** is a gas at standard temperature and pressure. It is typically supplied as a liquefied compressed gas.<sup>[5]</sup> Key physical and chemical properties are summarized in Table 1.

Property	Value	Reference
Chemical Formula	<chem>C3F6O</chem>	[3]
Molar Mass	166.02 g/mol	[3]
Boiling Point	-28 °C (-18 °F)	[3][5]
Melting Point	-129 °C (-199.4 °F)	[3]
Vapor Pressure	4525 mmHg at 21.1 °C	[6]
Vapor Density	5.76 (Air = 1)	[5]
Solubility	Reacts vigorously with water	[3][6]
Appearance	Colorless gas	[3][5]
Odor	Musty, becomes acrid in the presence of acidic impurities	[6]

Table 1: Physical and Chemical Properties of **Hexafluoroacetone**

## Reactivity and Incompatibilities

**Hexafluoroacetone** is a highly reactive substance. Its key reactivity hazards include:

- Reaction with Water: It reacts vigorously with water and moisture to form a highly acidic hydrate.[3][4][6] This reaction is exothermic and can generate considerable heat.[1]
- Incompatible Materials: It is incompatible with strong acids, and oxidizing agents such as perchlorates, peroxides, permanganates, chlorates, nitrates, chlorine, bromine, and fluorine. [1][7]
- Material Incompatibility: It attacks glass and most metals.[6][8]
- Decomposition: When heated to high temperatures (550 °C), it decomposes to produce toxic and corrosive fumes, including hydrogen fluoride and carbon monoxide.[1][5][6]

## Toxicological Data

**Hexafluoroacetone** is toxic by inhalation, ingestion, and skin absorption.[5][9] It is a severe irritant to the eyes, skin, and respiratory tract.[6][10] The available quantitative toxicity data is presented in Table 2.

Toxicity Metric	Value	Species	Reference
LC50 (Inhalation)	275 ppm (4 hours)	Rat	[11]
LD50 (Oral)	190 mg/kg (trihydrate)	Rat	[9]
LD50 (Dermal)	670 mg/kg (sesquihydrate)	Rat	[9]
TDLo (Dermal)	11 mg/kg (6-16 days pregnant)	Rat	[12]
IDLH (Immediately Dangerous to Life or Health)	9 ppm	N/A	[7]

Table 2: Acute Toxicity Data for **Hexafluoroacetone**

#### Health Effects:

- Acute Effects: Inhalation can cause severe respiratory irritation, coughing, wheezing, and potentially fatal pulmonary edema, with effects that may be delayed.[1][10] Skin and eye contact can cause severe burns.[1][10] Ingestion is toxic.[10] Rapid evaporation of the liquid can cause frostbite.[10]
- Chronic Effects: There is evidence that **Hexafluoroacetone** may be a teratogen (causes birth defects) in animals and may damage the testes.[1] Prolonged exposure can also affect the liver, kidneys, and blood cells.[1]

## Engineering Controls and Personal Protective Equipment (PPE)

A combination of engineering controls and appropriate personal protective equipment is essential to prevent exposure to **Hexafluoroacetone**.

## Engineering Controls

- Ventilation: All work with **Hexafluoroacetone** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[6][10] Local exhaust ventilation should be used at the site of chemical release.[1]
- Enclosure: For operations with a higher potential for release, the process should be enclosed.[1]
- Monitoring: Gas detectors should be used when toxic gases may be released.[10]

## Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **Hexafluoroacetone**:

PPE Category	Specification	Reference
Eye/Face Protection	Tightly fitting safety goggles or a full-face shield in combination with respiratory protection.	[6][11]
Skin Protection	Solvent-resistant gloves (e.g., Butyl rubber) and protective clothing to prevent skin contact. Cold-insulating gloves should be worn when handling the liquefied gas.	[1][6][13]
Respiratory Protection	A NIOSH-approved full-facepiece respirator with appropriate cartridges (e.g., for acid gases and organic vapors) or a self-contained breathing apparatus (SCBA) for higher concentrations or emergencies.	[6][11]

Table 3: Personal Protective Equipment (PPE) for Handling **Hexafluoroacetone**

# Safe Handling and Storage Procedures

Adherence to strict handling and storage protocols is critical for preventing accidents and exposure.

## Handling

- Read and understand the Safety Data Sheet (SDS) before working with **Hexafluoroacetone**.[\[10\]](#)
- Only trained personnel should handle this chemical.[\[1\]](#)
- Avoid contact with skin, eyes, and clothing.[\[10\]](#)
- Do not breathe gas, fumes, vapor, or spray.[\[10\]](#)
- Use non-sparking tools.[\[6\]](#)
- Prevent fire caused by electrostatic discharge.[\[6\]](#)
- Close the cylinder valve after each use and when empty.[\[10\]](#)
- Do not eat, drink, or smoke in areas where **Hexafluoroacetone** is handled.[\[1\]](#)[\[10\]](#)

## Storage

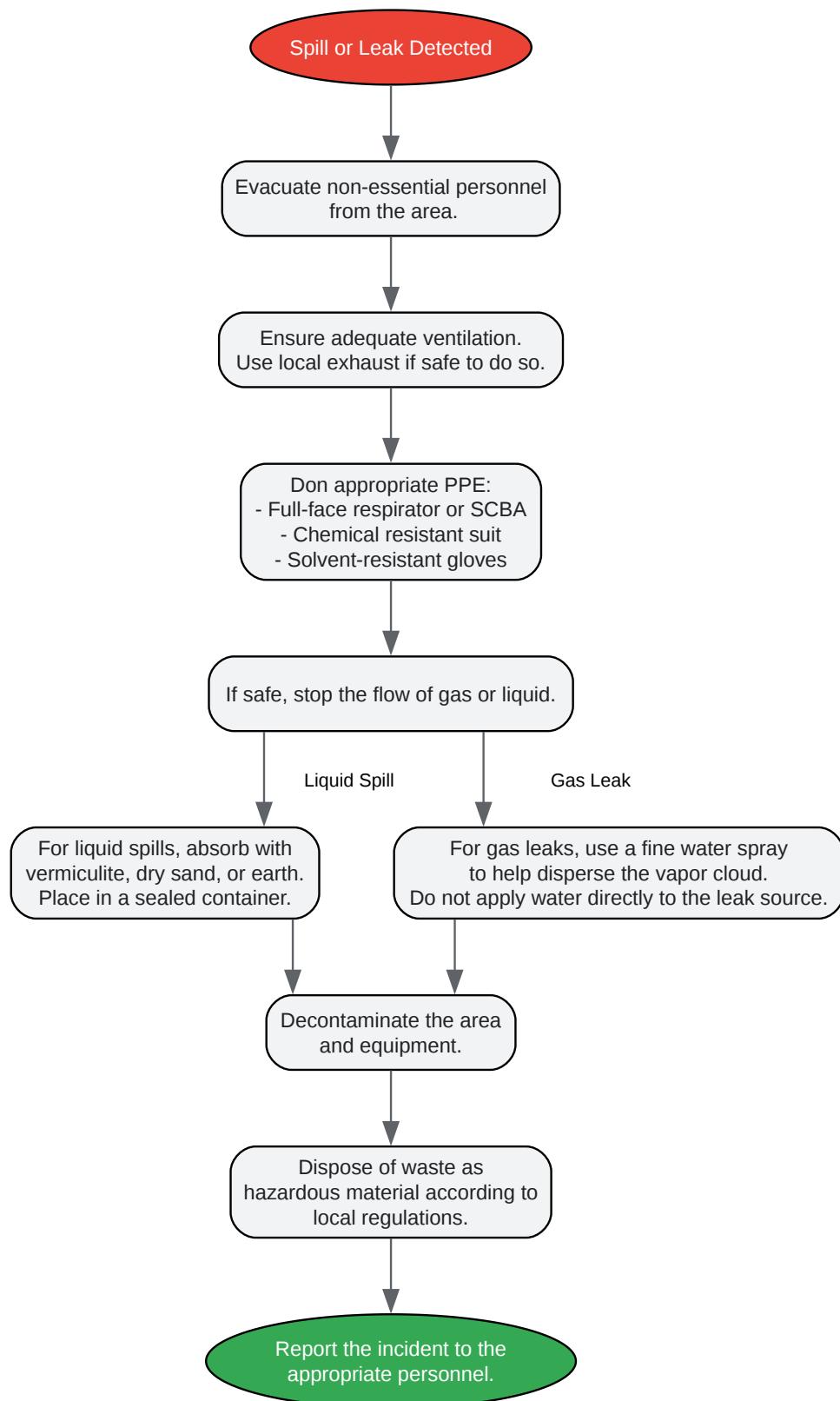
- Store in a cool, dry, well-ventilated, fireproof area.[\[6\]](#)[\[9\]](#)
- Keep containers tightly closed and locked up.[\[6\]](#)[\[11\]](#)
- Protect cylinders from physical damage and securely chain them in an upright position.[\[8\]](#)[\[10\]](#)
- Store away from incompatible materials such as water, acids, and oxidizing agents.[\[1\]](#)[\[9\]](#)
- Do not expose containers to temperatures exceeding 50 °C (122 °F).[\[10\]](#)

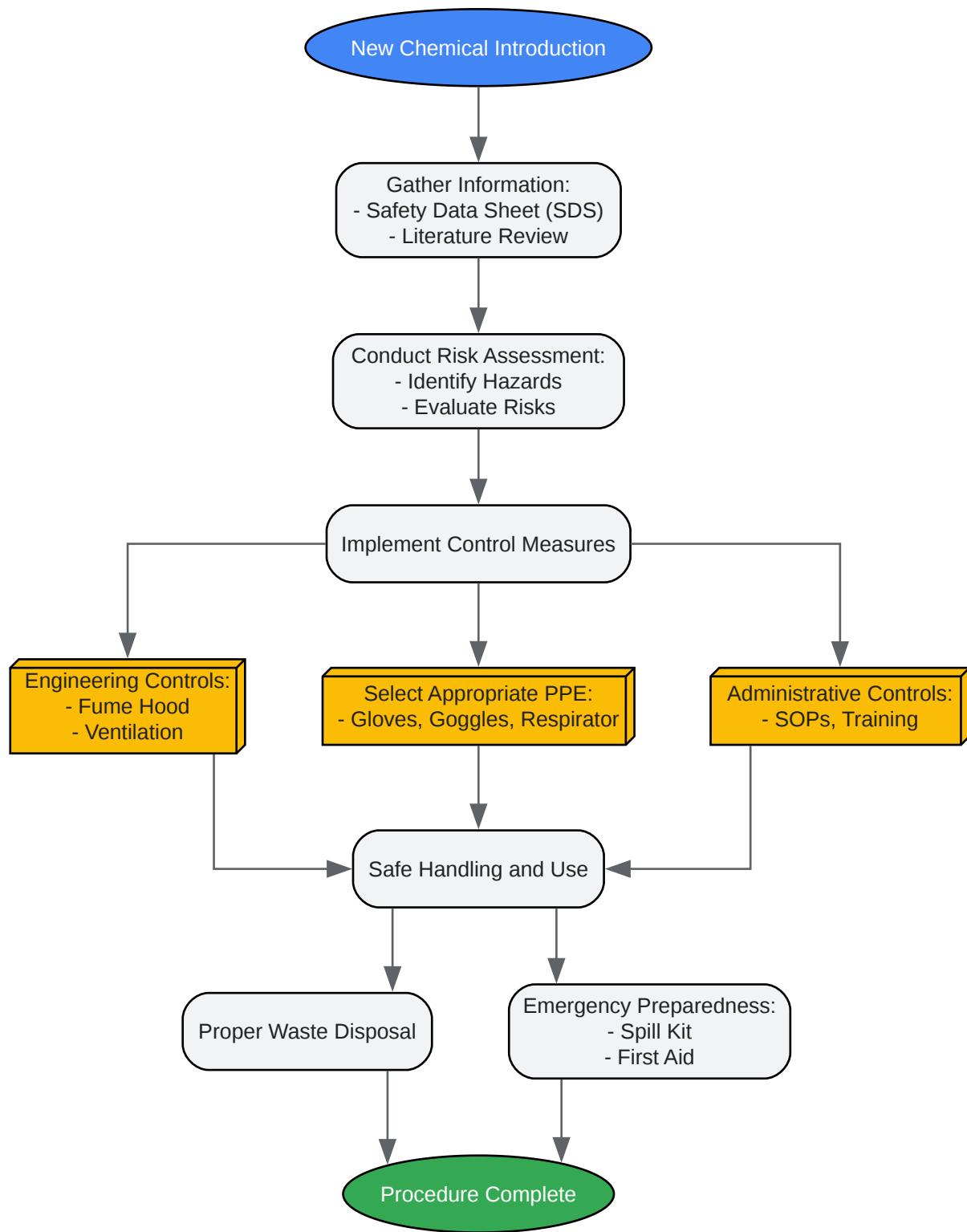
## Emergency Procedures

Immediate and appropriate response to emergencies is crucial to mitigate the consequences of a **Hexafluoroacetone** release or exposure.

## Spills and Leaks

The following diagram outlines the general procedure for responding to a **Hexafluoroacetone** spill or leak.



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. researchgate.net [researchgate.net]
- 2. youtube.com [youtube.com]
- 3. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 4. oecd.org [oecd.org]
- 5. Reproductive toxicology studies ACCORDING TO OECD guidlines 422 | PPTX [slideshare.net]
- 6. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 7. umwelt-online.de [umwelt-online.de]
- 8. Acute Toxicity by OECD Guidelines | PPTX [slideshare.net]
- 9. nucro-technics.com [nucro-technics.com]
- 10. oecd.org [oecd.org]
- 11. Inhalation Toxicity Studies- OECD guidelines | PPTX [slideshare.net]
- 12. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 13. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- To cite this document: BenchChem. [Hexafluoroacetone: A Comprehensive Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1148349#safety-and-handling-precautions-for-hexafluoroacetone>

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)